

# Application Note and Protocol: Preparation of Cilastatin-15N-d3 Stock Solution

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## Compound of Interest

Compound Name: Cilastatin-15N-d3

Cat. No.: B12403307

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Audience: Researchers, scientists, and drug development professionals.

## Introduction

Cilastatin is a reversible, competitive inhibitor of the renal enzyme dehydropeptidase I.[1][2] This enzyme is responsible for the degradation of certain antibiotics, most notably imipenem.[3] Consequently, cilastatin is co-administered with imipenem to prevent its renal metabolism, thereby prolonging its antibacterial efficacy.[3][4]

**Cilastatin-15N-d3** is a stable, isotopically labeled version of cilastatin, incorporating one 15N and three deuterium atoms. Its primary application in research and drug development is as an internal standard for the accurate quantification of cilastatin in biological matrices using mass spectrometry-based techniques like Gas Chromatography-Mass Spectrometry (GC-MS) or Liquid Chromatography-Mass Spectrometry (LC-MS). The preparation of an accurate and stable stock solution is a critical first step for ensuring the reliability and reproducibility of such quantitative analyses.

This document provides a detailed protocol for the preparation, storage, and handling of **Cilastatin-15N-d3** stock solutions.

## Quantitative Data Summary

The following tables summarize the key physical and chemical properties of **Cilastatin-15N-d3**.

Table 1: Physicochemical Properties of **Cilastatin-15N-d3**

Property	Value	Reference
Formal Name	(Z)-7-((2-(amino-15N)-2-carboxyethyl-1,1,2-d3)thio)-2-((S)-2,2-dimethylcyclopropane-1-carboxamido)hept-2-enoic acid	
Molecular Formula	C <sub>16</sub> H <sub>23</sub> D <sub>3</sub> N <sup>[15N]</sup> O <sub>5</sub> S	
Formula Weight	362.5 g/mol	
Appearance	Solid	
Purity	≥99% deuterated forms (d <sub>1</sub> -d <sub>3</sub> ); ≤1% d <sub>0</sub>	

Table 2: Solubility of **Cilastatin-15N-d3** in Common Solvents

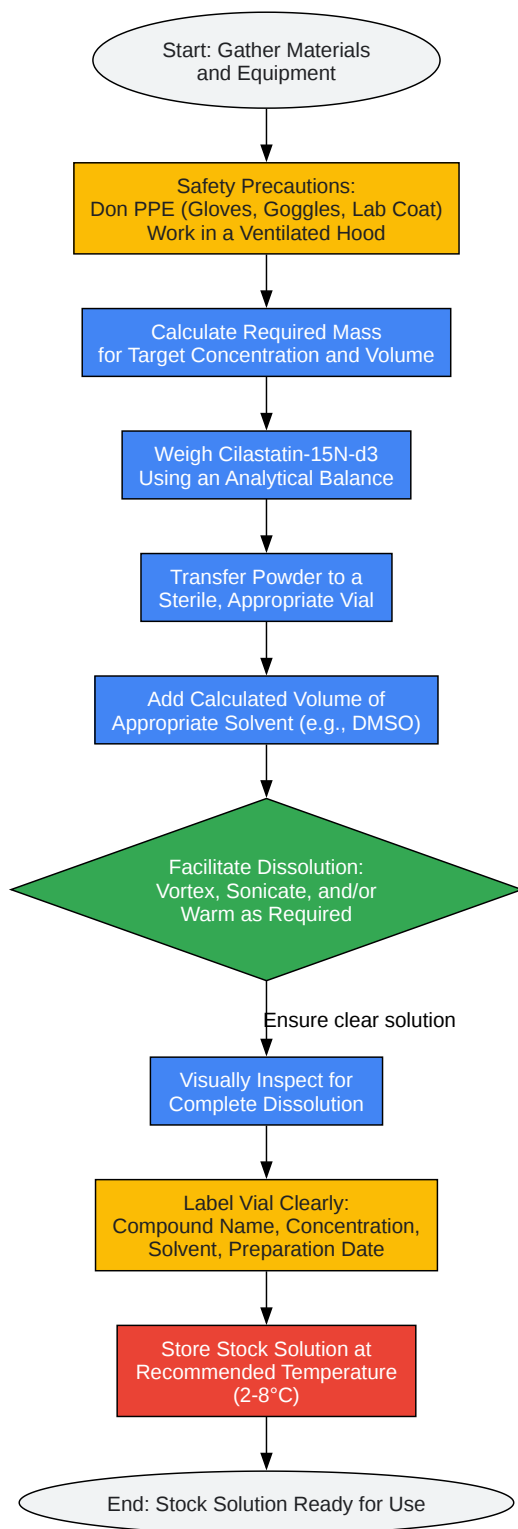
Solvent	Concentration	Procedure	Reference
DMSO	100 mg/mL (275.89 mM)	Requires sonication. Use newly opened, anhydrous DMSO.	
Water	12.5 mg/mL (34.49 mM)	Requires sonication, warming, and heating to 60°C.	
1 M NaOH	100 mg/mL (275.89 mM)	Requires sonication and pH adjustment to 12.	
Methanol	Soluble	-	

Table 3: Recommended Storage Conditions for Cilastatin Solutions

Solution Type	Storage Temperature	Duration	Stability Notes	Reference
Powder (Solid)	Below 25°C (77°F)	Long-term	Store in a dry, well-ventilated area.	
Reconstituted Stock Solution	Room Temperature	Up to 4 hours	Use immediately after warming from refrigeration.	
Reconstituted Stock Solution	Refrigerated (2°C to 8°C)	Up to 24 hours	Color may change from colorless to yellow; this is acceptable. Discard if the solution turns brown.	
Frozen Solution	Not Recommended	-	Do not freeze solutions of Cilastatin.	

## Experimental Workflow

The following diagram illustrates the general workflow for preparing a **Cilastatin-15N-d3** stock solution.



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